

# Structure Elucidation of (5-Chloro-6-propoxypyridin-3-yl)boronic acid

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## Compound of Interest

Compound Name: (5-Chloro-6-propoxypyridin-3-yl)boronic acid

Cat. No.: B1463818

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## Executive Summary

**(5-Chloro-6-propoxypyridin-3-yl)boronic acid** is a heterocyclic organoboron compound of significant interest as a building block in synthetic and medicinal chemistry. Its utility, particularly in palladium-catalyzed cross-coupling reactions like the Suzuki-Miyaura coupling, hinges on the precise and unambiguous confirmation of its chemical structure.<sup>[1][2]</sup> This guide provides a comprehensive, multi-technique workflow for the complete structural characterization of this molecule. We move beyond a simple listing of methods to explain the causality behind experimental choices, integrating data from Mass Spectrometry, multinuclear ( $^1\text{H}$ ,  $^{13}\text{C}$ ,  $^{11}\text{B}$ ) NMR spectroscopy, and Single-Crystal X-ray Diffraction. Each protocol is presented as a self-validating system, where data from orthogonal techniques are cross-referenced to build an unassailable structural proof, ensuring the highest level of scientific integrity for researchers in the field.

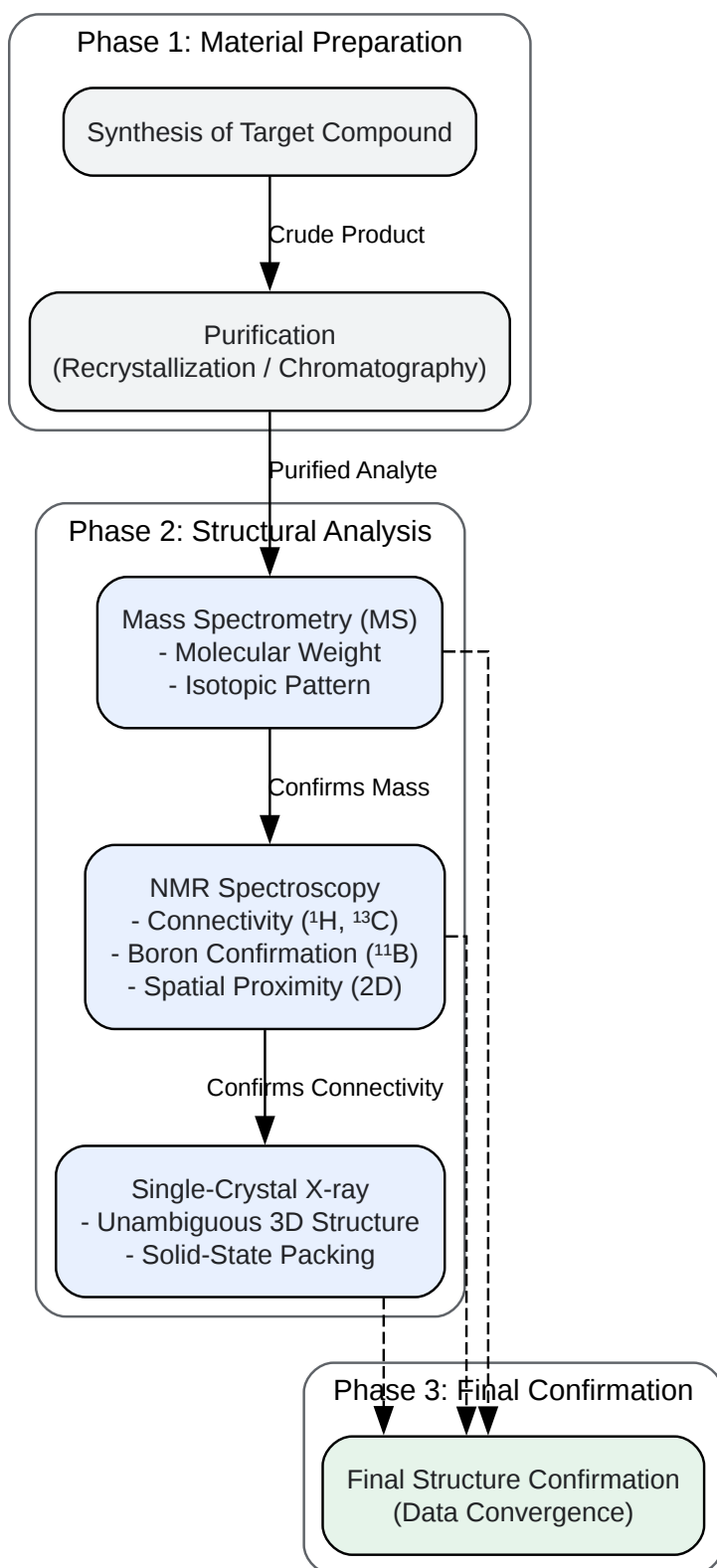
## Introduction and Foundational Concepts

Boronic acids are a class of organoboron compounds characterized by a C-B bond and two hydroxyl groups attached to the boron atom.<sup>[3]</sup> Their Lewis acidic nature and relative stability to air and moisture make them indispensable reagents in organic synthesis.<sup>[1][2]</sup> However, their characterization is not trivial. Boronic acids can exist in equilibrium with cyclic anhydride trimers (boroxines), especially upon dehydration, which can complicate analysis.<sup>[3]</sup> Therefore, a robust, multi-faceted analytical approach is not just recommended, but essential for definitive characterization.

This guide outlines the logical and experimental workflow for the complete structure elucidation of **(5-Chloro-6-propoxypyridin-3-yl)boronic acid**, from initial synthesis to final crystallographic confirmation.

## The Elucidation Workflow: An Integrated Strategy

The definitive confirmation of a chemical structure is not achieved by a single experiment but by the convergence of evidence from multiple, independent analytical techniques. The workflow presented here is designed to be systematic, with each step providing a layer of data that is validated by the next.



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- To cite this document: BenchChem. [Structure Elucidation of (5-Chloro-6-propoxypyridin-3-yl)boronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1463818#structure-elucidation-of-5-chloro-6-propoxypyridin-3-yl-boronic-acid]

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